

Summary of Preclinical Research on Gardenin A

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Compound Focus: Gardenin A

CAS No.: 21187-73-5

Cat. No.: S586757

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Aspect	Experimental Findings & Models	Key Quantitative Data / Observed Effects
	<p> Neuroprotective Effects • A53T alpha-synuclein mouse model of Parkinson's Disease (PD) • Drosophila model of PD • Focal brain ischemia rat model • Improved associative memory and motor function (gait, mobility) • Reduced phosphorylated alpha-synuclein (pSyn) in cortex & hippocampus • Increased tyrosine hydroxylase (TH) expression in striatum • Neuroprotective in toxin-induced models [1] [2] Mechanisms of Action • In vivo mouse models & in vitro cell cultures (e.g., SH-SY5Y neuroblastoma cells) • In silico molecular docking & network pharmacology • Activation of NRF2-regulated antioxidant pathway (e.g., increased HO-1 expression) • Inhibition of NF-κB-driven pro-inflammatory pathway • Reduction of pro-inflammatory cytokines (TNFα, IL-1β, IL-6) [1] [2] Pharmacokinetic & Biomarker Data • UPLC-MRM/HRMS analysis of mouse brain tissue • Lipid profile analysis of deep gray brain tissue • Gardenin A was readily detectable in the brain after oral administration, indicating it crosses the blood-brain barrier. • Modulated brain lipid profiles. [1] Dosing & Toxicity • Oral administration in mouse models (4-week treatment) • Effective doses: 25 mg/kg and 100 mg/kg body weight. • The 100 mg/kg dose showed more pronounced and statistically significant effects in most studies. • No overt toxicity was reported in the cited studies, but a systematic safety profile is not available. [1] [2] </p>	

Detailed Experimental Protocols

Here are the methodologies for key experiments cited in the search results.

In Vivo Efficacy Protocol (Parkinson's Disease Model)

This protocol is based on the study using A53T alpha-synuclein overexpressing (A53TSyn) mice [1].

- **Animal Model:** A53T alpha-synuclein (A53TSyn) transgenic mice.
- **Treatment:**
 - **Route:** Oral gavage.
 - **Doses:** 0 (vehicle), 25, or 100 mg/kg **Gardenin A**.
 - **Duration:** 4 weeks.
- **Behavioral Testing** (conducted in the 4th week):
 - **Conditioned Fear Response (CFR) Test:** To assess associative (contextual) memory.
 - **Open Field Test:** To evaluate general mobility (time mobile, distance traveled).
 - **Digigait Gait Analysis:** To quantify spatial and temporal gait parameters (e.g., stance width, brake).
- **Tissue Analysis** (post-mortem):
 - **Immunohistochemistry:** Analysis of brain sections for phosphorylated alpha-synuclein (pSyn) and tyrosine hydroxylase (TH) expression.
 - **Gene Expression Analysis:** qPCR of cortical tissue for synaptic markers (synaptophysin, PSD95), NRF2-regulated antioxidant genes, and NF-κB-dependent pro-inflammatory genes.

In Vitro Neuroprotection & Anti-inflammatory Protocol

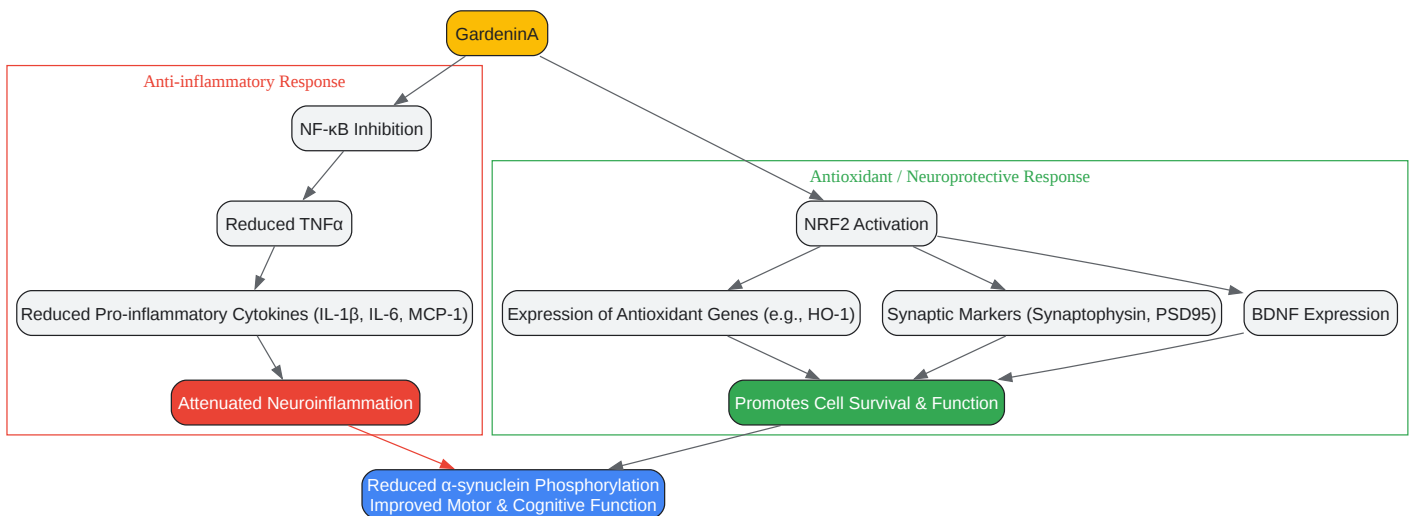
This methodology is compiled from studies on ethanol-induced neuroinflammation and neuroblastoma cells [2].

- **Cell Line:** SH-SY5Y human neuroblastoma cells.
- **Intervention:**
 - Treatment with varying concentrations of **Gardenin A**.
 - Induction of oxidative stress or inflammation (e.g., using ethanol or other stressors).
- **Assessments:**
 - **Cell Viability:** Measured using assays like MTT or WST-1.
 - **Oxidative Stress:** Quantification of intracellular reactive oxygen species (ROS) using fluorescent probes (e.g., DCFH-DA).
 - **Gene and Protein Expression:**
 - **ELISA:** Quantification of protein levels of inflammatory markers (TNFα) and antioxidant enzymes.

- **qPCR/Western Blot:** Analysis of gene/protein expression related to neuroinflammation (TNF α , MCP-1, PCSK9), neurotrophic factors (BDNF), and tight junctions (Claudin5).

Mechanism of Action: Signaling Pathways

The following diagram synthesizes the key signaling pathways of **Gardenin A** as described in the preclinical literature, illustrating its potential neuroprotective mechanism.



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References

1. A treatment attenuates inflammatory markers, synuclein... Gardenin [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
2. Modulation of TNF α -driven neuroinflammation by Gardenin A [[frontiersin.org](https://www.frontiersin.org/)]

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